

Commercial Availability and Technical Guide for Nitenpyram-d3

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Compound of Interest

Compound Name: Nitenpyram-d3

Cat. No.: B15561043

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability, suppliers, and technical specifications of **Nitenpyram-d3**. It also outlines a representative experimental protocol for its use as an internal standard in the quantification of nitenpyram in biological matrices using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Commercial Availability and Suppliers

Nitenpyram-d3 is commercially available from several reputable suppliers of research chemicals and analytical standards. It is primarily intended for use as an internal standard in analytical quantification.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Supplier	Website	Available Quantities	Purity
Cayman Chemical	--INVALID-LINK--	500 µg, 1 mg	≥98% (Nitenpyram), ≥99% deuterated forms (d1-d3)[1][2]
Sapphire North America	--INVALID-LINK--	500 µg, 1 mg	≥99% deuterated forms (d1-d3)[4]
Lifasible	--INVALID-LINK--	500 µg, 1 mg	≥99% deuterated forms (d1-d3)[3]
LGC Standards	--INVALID-LINK--	0.005 g	Not specified

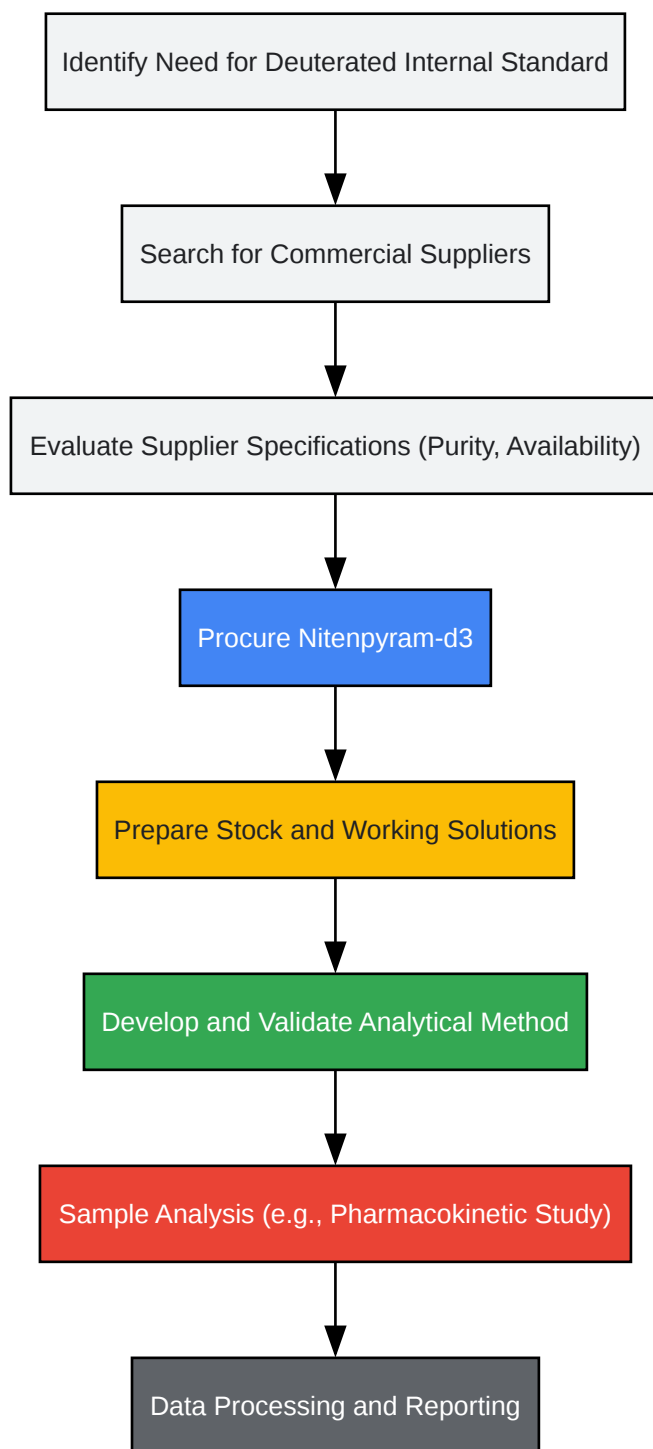
Technical Specifications

Nitenpyram-d3 is a deuterated analog of the neonicotinoid insecticide nitenpyram. The deuterium labeling makes it an ideal internal standard for mass spectrometry-based quantification, as it co-elutes with the unlabeled analyte but is distinguishable by its higher mass.

Property	Value	Reference
Formal Name	(1E)-N-[(6-chloro-3-pyridinyl)methyl]-N-ethyl-N'-methyl-d3-2-nitro-1,1-ethenediamine	[1] [2]
Molecular Formula	C ₁₁ H ₁₂ D ₃ ClN ₄ O ₂	[1] [3]
Formula Weight	273.7 g/mol	[1] [3]
Purity	≥98% (Chemical Purity), ≥99% Deuterated Forms (d1-d3)	[1] [2]
Appearance	Solid	[1] [4]
Solubility	Soluble in organic solvents such as methanol and DMSO. [1]	
Storage	-20°C	[1] [4]
Stability	≥ 4 years	[1] [3]

Logical Workflow for Procurement and Use of Nitenpyram-d3

The following diagram illustrates the general workflow for acquiring and utilizing **Nitenpyram-d3** as an internal standard in a research setting.



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Procurement and Use Workflow for **Nitenpyram-d3**.

Representative Experimental Protocol:

Quantification of Nitenpyram in Plasma by LC-MS/MS

This protocol provides a general framework for the quantification of nitenpyram in a biological matrix (e.g., plasma) using **Nitenpyram-d3** as an internal standard. Method development and validation are crucial for ensuring accurate and reliable results.

Materials and Reagents

- Nitenpyram analytical standard
- **Nitenpyram-d3** internal standard
- LC-MS grade acetonitrile, methanol, and water
- Formic acid
- Drug-free plasma (for calibration and quality control samples)

Preparation of Stock and Working Solutions

- Primary Stock Solutions (1 mg/mL): Accurately weigh and dissolve nitenpyram and **Nitenpyram-d3** in methanol to prepare individual primary stock solutions.
- Working Standard Solutions: Prepare serial dilutions of the nitenpyram primary stock solution in a 50:50 (v/v) mixture of acetonitrile and water to create working standard solutions for the calibration curve and quality control (QC) samples.
- Internal Standard (IS) Working Solution (e.g., 100 ng/mL): Dilute the **Nitenpyram-d3** primary stock solution with a 50:50 (v/v) mixture of acetonitrile and water to the final working concentration.

Sample Preparation (Protein Precipitation)

- To 100 μ L of plasma sample (calibration standard, QC, or unknown), add 20 μ L of the **Nitenpyram-d3** internal standard working solution.

- Add 300 μ L of acetonitrile to precipitate plasma proteins.
- Vortex the mixture vigorously for 1 minute.
- Centrifuge at high speed (e.g., 14,000 rpm) for 10 minutes at 4°C.
- Transfer the clear supernatant to an HPLC vial for LC-MS/MS analysis.

LC-MS/MS Conditions (Illustrative)

- LC System: High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system.
- Column: A suitable reversed-phase column (e.g., C18).
- Mobile Phase: A gradient of mobile phase A (e.g., 0.1% formic acid in water) and mobile phase B (e.g., 0.1% formic acid in acetonitrile).
- Mass Spectrometer: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source operating in positive ion mode.
- Detection: Multiple Reaction Monitoring (MRM) of the precursor-to-product ion transitions for both nitenpyram and **Nitenpyram-d3**.

Method Validation

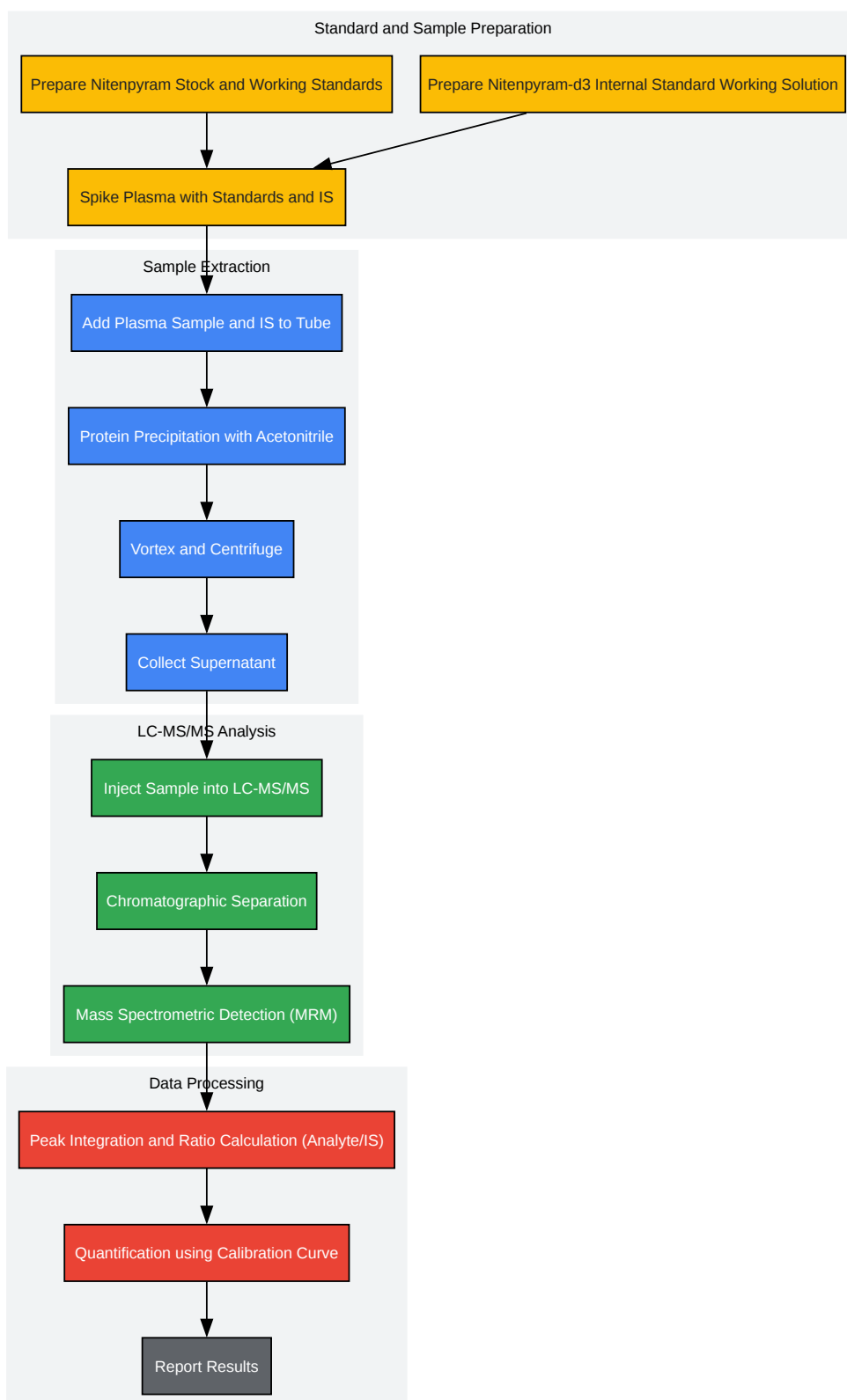
A full bioanalytical method validation should be performed in accordance with regulatory guidelines (e.g., FDA or EMA) and should include assessments of:

- Selectivity and specificity
- Linearity and range
- Accuracy and precision (intra- and inter-day)
- Matrix effect
- Recovery

- Stability (freeze-thaw, short-term, long-term, and post-preparative)

Experimental Workflow Diagram

The following diagram outlines the key steps in the experimental protocol for quantifying nitenpyram in plasma samples.



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References

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